

Application Note: High-Purity Synthesis of Fluorinated Apixaban Analogs via Piperidinone Modification

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Compound of Interest

Compound Name: 1-(4-Bromo-2-fluorophenyl)piperidin-2-one

CAS No.: 1016773-90-2

Cat. No.: B3199135

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Executive Summary & Scientific Rationale

Apixaban (Eliquis®) is a premier Factor Xa inhibitor characterized by a bis-aryl lactam structure.^[1] While highly effective, the metabolic susceptibility of the piperidinone ring—specifically oxidation at the C3 and C4 positions—remains a focal point for analog development.^[1]

This Application Note details the synthesis of 3-fluoro-apixaban analogs. The incorporation of fluorine at the C3 position of the piperidinone ring serves two critical medicinal chemistry functions:

- **Metabolic Blocking:** The C-F bond (approx. 116 kcal/mol) resists cytochrome P450-mediated oxidative opening of the lactam ring, a common clearance pathway.^[1]
- **Conformational Bias:** The gauche effect of the fluorine substituent can lock the piperidinone ring into specific conformations, potentially enhancing binding affinity within the S4 pocket of

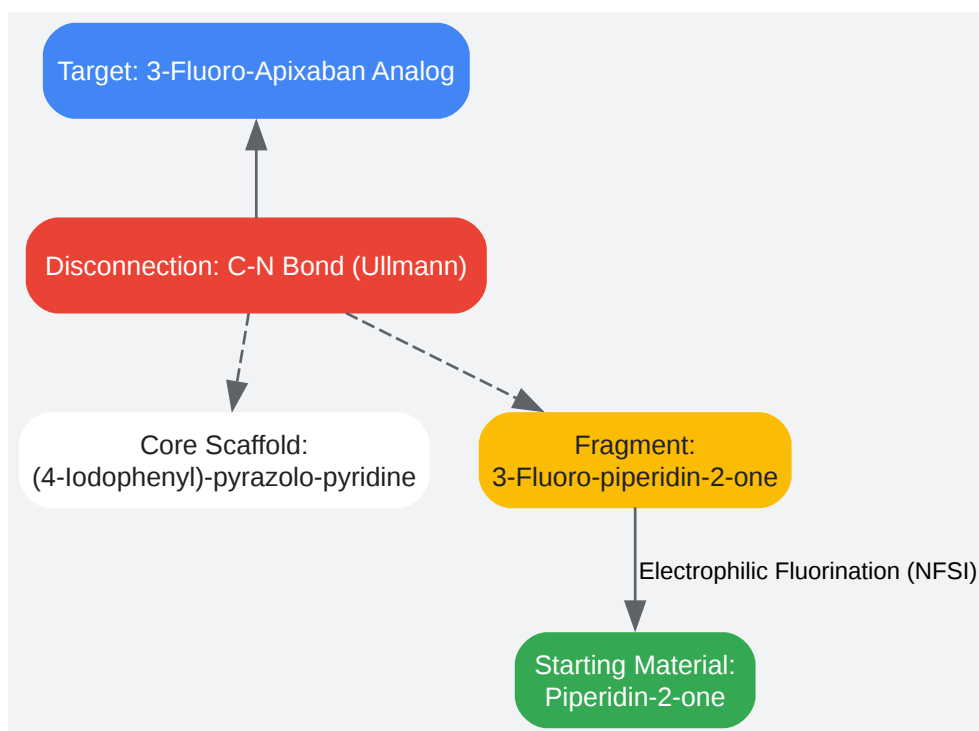
Factor Xa.[1]

This guide prioritizes a convergent synthetic strategy. Rather than fluorinating the complex final API, we utilize a modular approach: synthesizing a high-purity 3-fluoro-piperidin-2-one intermediate first, followed by a copper-catalyzed Ullmann-type coupling to the pyrazole-fused core.

Retrosynthetic Analysis & Workflow

The synthesis is disconnected at the

-aryl bond linking the piperidinone to the central phenyl ring.[1] This allows for the independent optimization of the fluorinated lactam before the valuable core scaffold is committed.[1]



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Figure 1: Retrosynthetic strategy isolating the fluorination step to the inexpensive lactam fragment.

Module 1: Synthesis of 3-Fluoro-piperidin-2-one

Direct fluorination of lactams requires kinetic control to prevent di-fluorination. We utilize N-Fluorobenzenesulfonimide (NFSI) due to its stability and easy handling compared to electrophilic fluorine gas.^[1]

Reagents & Equipment

Reagent	Role	Equiv.	CAS No.
Piperidin-2-one	Substrate	1.0	675-20-7
LiHMDS (1.0M in THF)	Strong Base (Kinetic)	1.1	4039-32-1
NFSI	Fluorinating Agent	1.2	133745-75-2
THF (Anhydrous)	Solvent	-	109-99-9
Sat. NH ₄ Cl	Quench	-	-

Step-by-Step Protocol

- Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and low-temperature thermometer.
- Solvation: Charge piperidin-2-one (1.0 g, 10.1 mmol) and anhydrous THF (20 mL). Cool the solution to -78°C (dry ice/acetone bath).
- Enolization: Add LiHMDS (11.1 mL, 11.1 mmol) dropwise via syringe pump over 15 minutes.
 - Critical Control Point: Maintain internal temperature below -70°C to favor the kinetic enolate and prevent ring opening.
 - Aging:^[1] Stir at -78°C for 45 minutes to ensure complete deprotonation.
- Fluorination: Dissolve NFSI (3.8 g, 12.1 mmol) in THF (10 mL) in a separate vial. Add this solution dropwise to the enolate mixture at -78°C.
- Reaction: Stir at -78°C for 2 hours, then allow the mixture to slowly warm to 0°C over 1 hour.

- Quench: Quench the reaction with saturated aqueous NH_4Cl (20 mL) while stirring vigorously.
- Workup: Extract with EtOAc (3 x 30 mL). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.^[1]
- Purification: Purify via flash column chromatography (SiO_2 , 0-5% MeOH in DCM).
 - Target: 3-fluoro-piperidin-2-one (White solid).
 - Expected Yield: 65-75%.

Module 2: Copper-Catalyzed Coupling (The Assembly)

This step attaches the fluorinated lactam to the Apixaban core precursor (typically an aryl iodide).^[1] This is a modified Goldberger/Ullmann coupling. The presence of the fluorine atom reduces the nucleophilicity of the lactam nitrogen, requiring optimized ligand acceleration.^[1]

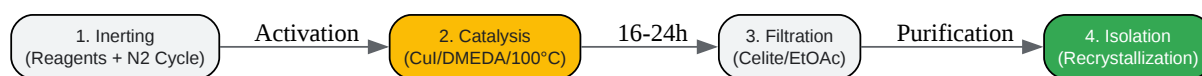
Reagents & Equipment

Reagent	Role	Equiv.
Apixaban Core (Iodo-precursor)	Electrophile	1.0
3-Fluoro-piperidin-2-one	Nucleophile	1.5
CuI (Copper Iodide)	Catalyst	0.2 (20 mol%)
DMEDA	Ligand	0.4 (40 mol%)
K_3PO_4 (Tribasic)	Base	2.5
1,4-Dioxane	Solvent	[0.2 M]

(Note: DMEDA = N,N'-Dimethylethylenediamine.^[1] Trans-1,2-diaminocyclohexane is also effective).

Step-by-Step Protocol

- Inerting: Charge a pressure vial or Schlenk tube with the Apixaban Core (1.0 equiv), 3-Fluoro-piperidin-2-one (1.5 equiv), CuI (0.2 equiv), and K₃PO₄ (2.5 equiv).[1]
- Degassing: Cap the vial and cycle vacuum/nitrogen (3x) to remove oxygen, which poisons the Cu(I) catalyst.
- Solvation: Inject anhydrous 1,4-dioxane and the DMEDA ligand (0.4 equiv) under nitrogen flow.
 - Observation: The solution should turn a characteristic blue/green hue depending on the complex formation.[1]
- Heating: Seal the vessel and heat to 100°C for 16–24 hours.
 - Monitoring: Monitor via HPLC. The fluorine substituent may slow the reaction compared to the non-fluorinated parent; extend time if conversion <90%.[1]
- Workup: Cool to room temperature. Filter the slurry through a pad of Celite to remove inorganic salts/copper.[1] Wash the pad with EtOAc.[1]
- Purification: Concentrate the filtrate and purify via preparative HPLC or recrystallization (EtOH/Water) depending on the scale.



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Figure 2: Workflow for the Copper-Catalyzed C-N Bond Formation.

Quality Control & Validation

To ensure the integrity of the "Application Note," the synthesized analog must be validated.

NMR Validation (¹⁹F-NMR)

The fluorine atom provides a built-in handle for validation.[1]

- Expected Signal: A multiplet (due to H-F coupling) around -180 to -200 ppm (referenced to CFCl_3).[\[1\]](#)
- Geminal Coupling: In ^1H -NMR, the proton at C3 (geminal to Fluorine) will appear as a distinct doublet of multiplets ([\[1\]](#))

Metabolic Stability Assay (Microsomal)[\[1\]](#)

- Protocol: Incubate the analog (1 μM) with human liver microsomes (HLM) and NADPH at 37°C.
- Readout: Measure intrinsic clearance ([\[1\]](#)) via LC-MS/MS at t=0, 15, 30, 60 min.
- Success Criteria: The 3-fluoro analog should show >20% improvement in half-life ([\[1\]](#)) compared to the non-fluorinated Apixaban control, confirming the blockade of lactam oxidation.[\[1\]](#)

References

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